

Butylated Hydroxytoluene (BHT): A Technical Guide to Synthesis and Industrial Production

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Compound of Interest

Compound Name: **BHHT**

Cat. No.: **B3039158**

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Introduction

Butylated Hydroxytoluene (BHT), chemically known as 2,6-di-tert-butyl-4-methylphenol, is a lipophilic organic compound derived from phenol.^{[1][2][3]} It is widely utilized for its potent antioxidant properties, primarily to prevent free radical-mediated oxidation in a vast array of products.^{[1][3][4]} BHT's primary function is to act as a terminating agent that suppresses autoxidation by converting peroxy radicals into hydroperoxides.^[1] Its applications span the food, cosmetics, pharmaceutical, rubber, and petroleum industries, where it serves as a preservative to extend shelf life and maintain product quality.^{[1][4][5][6][7]} The industrial synthesis of BHT is a well-established chemical process, primarily involving the alkylation of p-cresol.

Core Synthesis Pathway: Alkylation of p-Cresol

The most common industrial method for producing BHT is the acid-catalyzed alkylation of p-cresol (4-methylphenol) with isobutylene (2-methylpropene).^{[1][8][9][10]} This reaction is a classic example of electrophilic aromatic substitution.

The overall reaction is as follows: $\text{CH}_3(\text{C}_6\text{H}_4)\text{OH} + 2 \text{CH}_2=\text{C}(\text{CH}_3)_2 \rightarrow ((\text{CH}_3)_3\text{C})_2\text{CH}_3\text{C}_6\text{H}_2\text{OH}$ ^{[1][5]}

The reaction proceeds in two main steps, promoted by an acid catalyst:

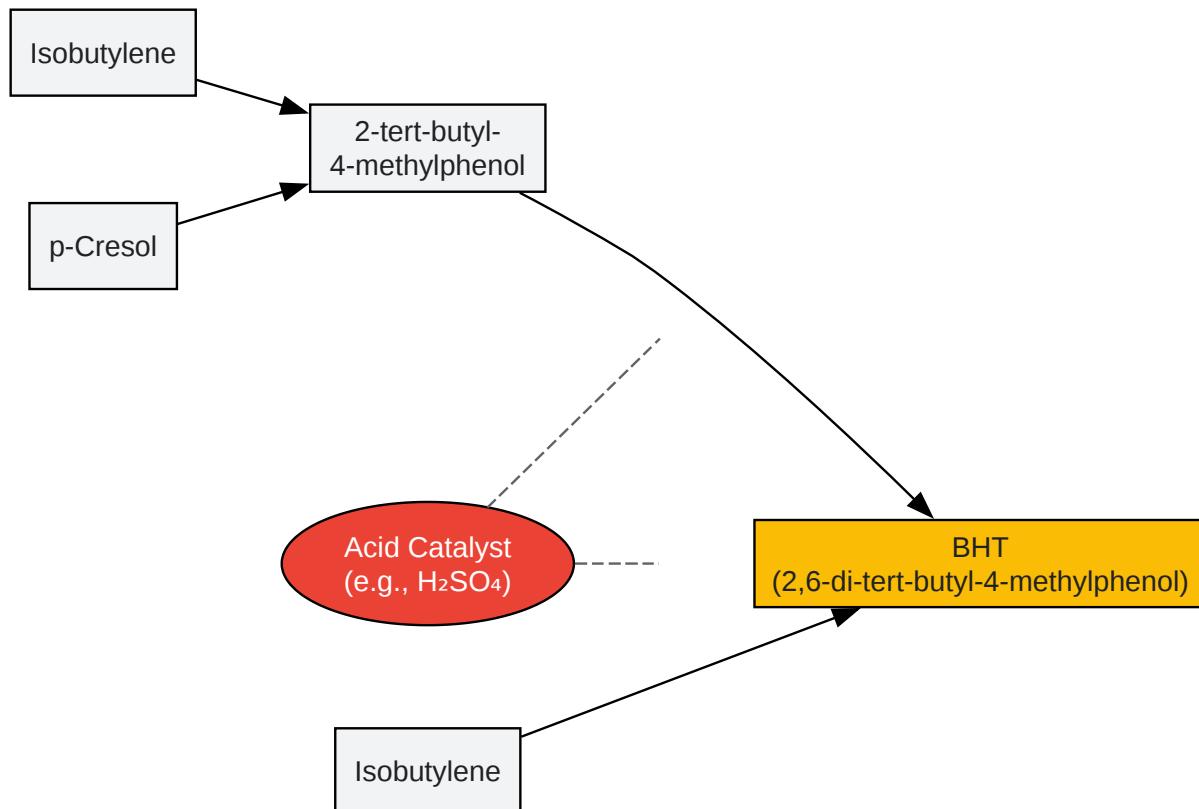
- Mono-alkylation: The first molecule of isobutylene adds to one of the ortho positions of the p-cresol ring.
- Di-alkylation: The second molecule of isobutylene adds to the remaining ortho position, yielding the final 2,6-di-tert-butyl-4-methylphenol product.

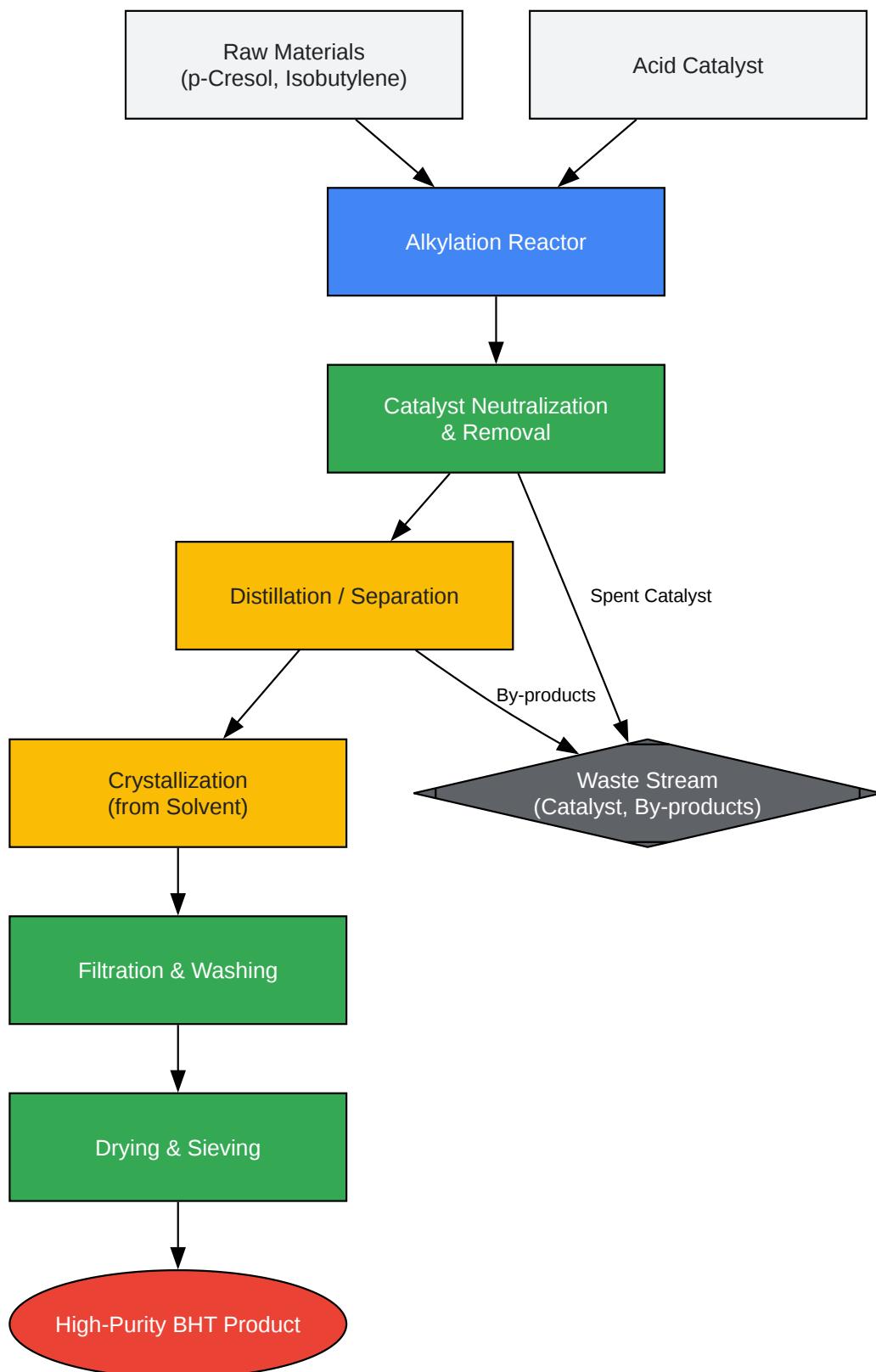
Side reactions, such as the oligomerization of isobutene, can also occur.^[9]

Alternative Synthesis Route

An alternative, though less common, method for BHT preparation involves starting with 2,6-di-tert-butylphenol. This precursor can undergo hydroxymethylation or aminomethylation, followed by a hydrogenolysis step to yield BHT.^{[1][5]} For example, BHT can be synthesized from 2,6-di-tert-butyl-4-(dimethylaminomethyl)phenol via hydrogenolysis.^[8]

Synthesis Pathway Diagram



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References

- 1. Butylated hydroxytoluene - Wikipedia [en.wikipedia.org]
- 2. 2,6-di-tert-butyl-p-cresol - Descrizione [tiips.com]
- 3. BUTYLATED HYDROXYTOLUENE - Ataman Kimya [atamanchemicals.com]
- 4. bakerpedia.com [bakerpedia.com]
- 5. atamankimya.com [atamankimya.com]
- 6. coherentmarketinsights.com [coherentmarketinsights.com]
- 7. procurementresource.com [procurementresource.com]
- 8. Butylated Hydroxytoluene synthesis - chemicalbook [chemicalbook.com]
- 9. eurochemengineering.com [eurochemengineering.com]
- 10. BHT - Descrizione [tiips.com]
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